

N-Butyldiethanolamine: A Versatile Scaffold for Innovative Research and Development

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Compound of Interest

Compound Name: *N-Butyldiethanolamine*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

N-Butyldiethanolamine (NBDEA), a tertiary amine with the chemical formula $C_8H_{19}NO_2$, is a versatile chemical intermediate with a growing portfolio of applications in advanced materials science, catalysis, and the pharmaceutical industry. Its unique bifunctional nature, possessing both a tertiary amine and two primary hydroxyl groups, makes it a valuable building block for the synthesis of a diverse range of complex molecules and functional materials. This technical guide provides a comprehensive overview of the core properties of NBDEA and explores its potential in cutting-edge research areas, complete with experimental protocols and data to facilitate further investigation.

Core Chemical and Physical Properties

N-Butyldiethanolamine is a colorless to light yellow, viscous liquid that is miscible with water.

[1] Its chemical structure and key properties are summarized in the tables below, providing a foundation for its application in various chemical syntheses and formulations.

Table 1: General and Chemical Properties of **N-Butyldiethanolamine**

Property	Value	Reference(s)
IUPAC Name	2-[butyl(2-hydroxyethyl)amino]ethanol	[2]
Synonyms	BDEA, N,N-Bis(2-hydroxyethyl)butylamine	[1]
CAS Number	102-79-4	[2]
Molecular Formula	C ₈ H ₁₉ NO ₂	[2]
Molecular Weight	161.24 g/mol	[2]
SMILES	CCCCN(CCO)CCO	[2]
InChI Key	GVNHOISKXMSMPX-UHFFFAOYSA-N	[2]

Table 2: Physicochemical Data of **N-Butyldiethanolamine**

Property	Value	Reference(s)
Appearance	Colorless to light yellow viscous liquid	[1][3]
Melting Point	-70 °C	[4]
Boiling Point	273-275 °C at 741 mmHg	[4]
Density	0.986 g/mL at 25 °C	[4]
Vapor Pressure	1 mmHg at 25 °C	[4]
Refractive Index (n _{20/D})	1.463	[4]
Flash Point	129.5 °C (closed cup)	[4]
Water Solubility	Miscible	[1]

Table 3: Safety and Toxicity Data of **N-Butyldiethanolamine**

Parameter	Value	Reference(s)
GHS Hazard Statements	H318 (Causes serious eye damage)	[4]
Acute Oral Toxicity (LD50, rat)	4250 mg/kg	[5]
Skin Irritation	Causes skin irritation	[5]
Eye Irritation	Causes severe eye irritation	[5]

Potential Research Areas and Applications

The unique chemical structure of NBDEA opens up a wide array of research and development opportunities. This section delves into some of the most promising areas, providing insights into their mechanisms and future potential.

Coordination Chemistry and Catalysis

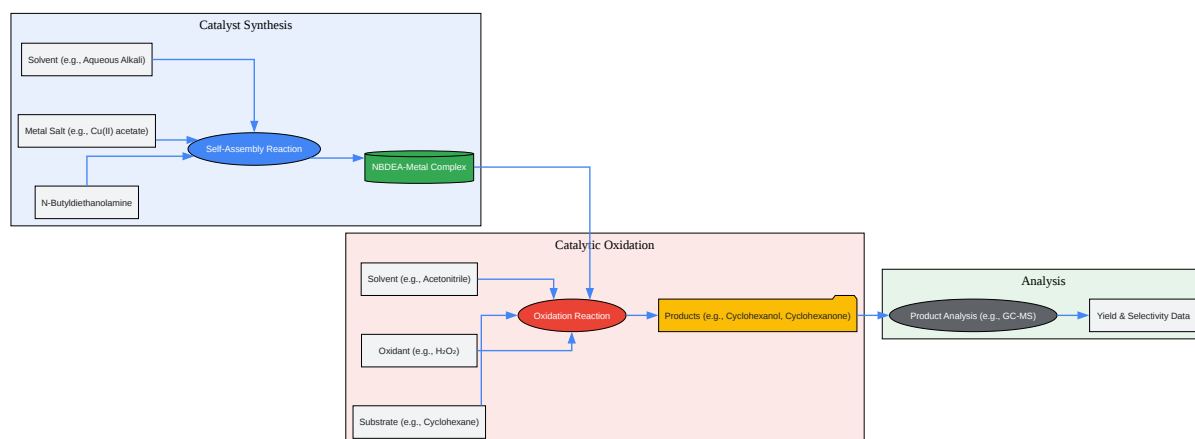
As a tridentate ligand, **N-butyldiethanolamine** readily forms stable complexes with a variety of metal ions, including transition metals and lanthanides.[6][7] These metal complexes have shown significant potential as catalysts in various organic transformations.

A notable application is in the field of oxidation catalysis. Copper(II) complexes of NBDEA have been demonstrated to be effective catalyst precursors for the mild peroxidative oxidation of cyclohexane to cyclohexanol and cyclohexanone.[8] This reaction is of significant industrial importance for the production of precursors for nylon. The proposed catalytic cycle involves the formation of a copper-peroxo intermediate that facilitates the oxidation of the alkane.

Future research in this area could focus on:

- **Asymmetric Catalysis:** The synthesis of chiral NBDEA derivatives as ligands for enantioselective catalytic reactions.
- **Novel Catalytic Reactions:** Exploring the catalytic activity of NBDEA-metal complexes in other important organic transformations, such as C-C coupling reactions, hydrogenations, and polymerizations.

- Mechanistic Studies: In-depth mechanistic investigations to optimize catalyst performance and selectivity.



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Workflow for the synthesis and catalytic testing of NBDEA-metal complexes.

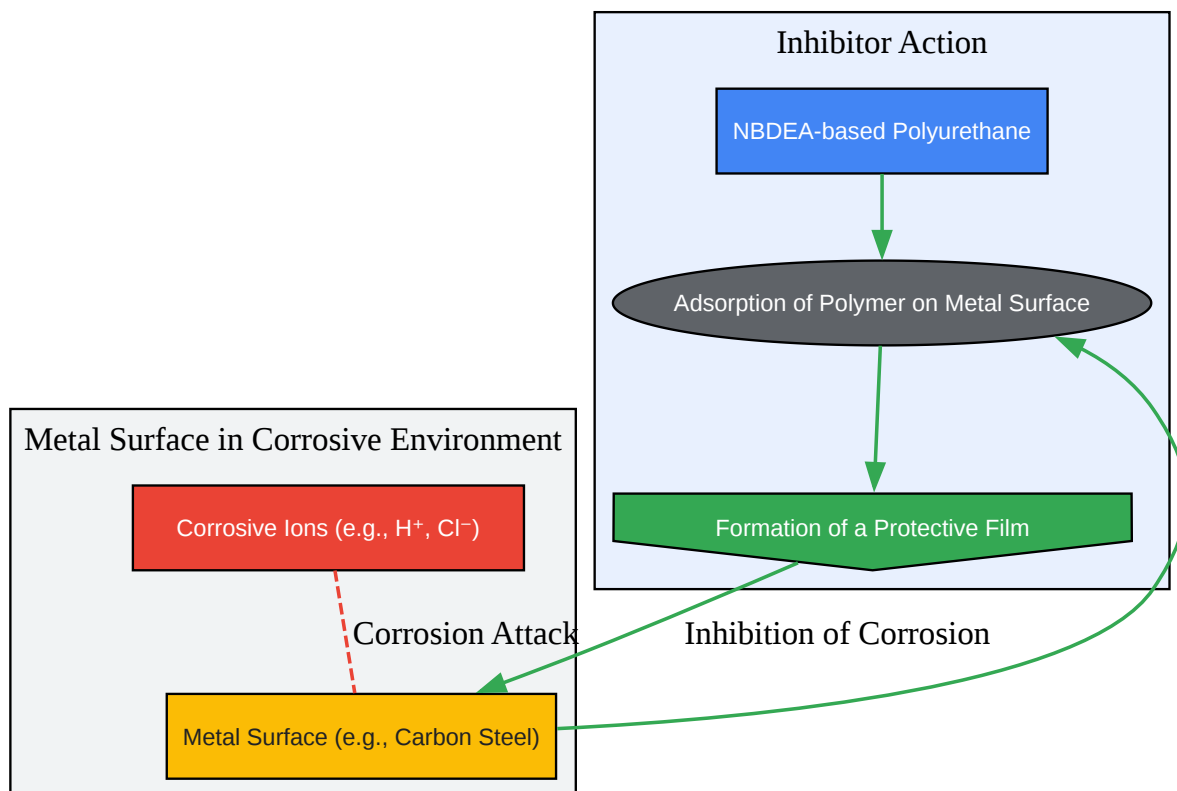
Polymer Chemistry: Building Blocks for Functional Materials

The two hydroxyl groups of NBDEA make it an excellent monomer or chain extender for the synthesis of various polymers, most notably polyurethanes.^[9] By reacting with diisocyanates, NBDEA can be incorporated into the polymer backbone, imparting specific properties to the resulting material.

Waterborne polyurethanes based on N-tert-butyl diethanolamine, a structurally similar compound, have been shown to be effective corrosion inhibitors.^[10] This suggests that NBDEA-based polyurethanes could also exhibit similar or enhanced properties. The tertiary amine group within the polymer chain can play a crucial role in the corrosion inhibition mechanism by adsorbing onto the metal surface and forming a protective layer.

Potential research directions in this area include:

- **Biodegradable Polyurethanes:** The development of biodegradable polyurethanes for biomedical applications, such as tissue engineering scaffolds and drug delivery systems.^[11]
^[12]
- **Smart Polymers:** The synthesis of stimuli-responsive polyurethanes that change their properties in response to external stimuli like pH, temperature, or light.
- **High-Performance Coatings:** The formulation of NBDEA-based polyurethane coatings with enhanced durability, chemical resistance, and anti-corrosion properties.



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Proposed mechanism of corrosion inhibition by NBDEA-based polyurethanes.

Drug Development and Medicinal Chemistry

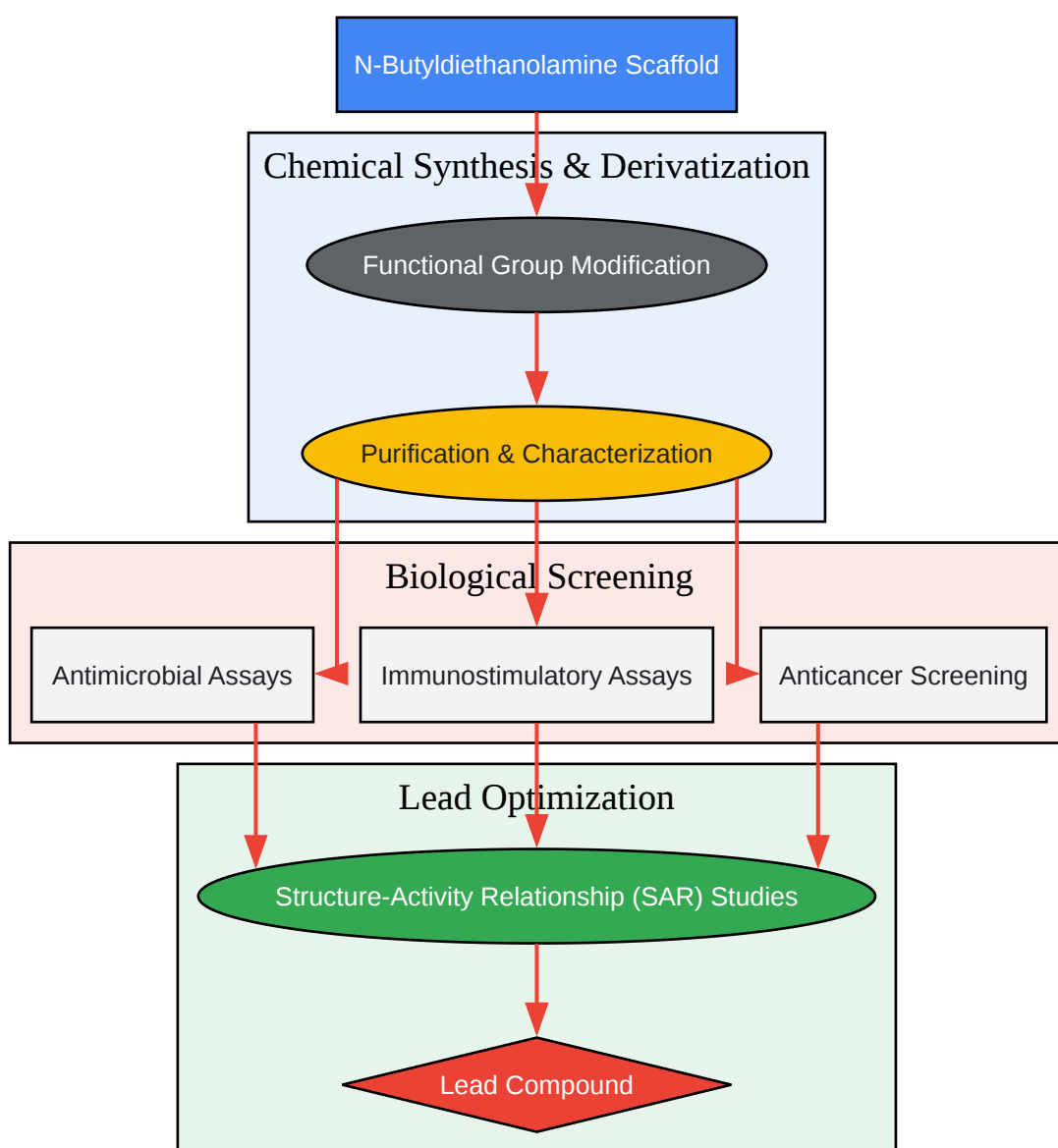
While direct applications of NBDEA as a therapeutic agent are not established, its diethanolamine scaffold is a recurring motif in a variety of biologically active molecules. This suggests that NBDEA can serve as a valuable starting material or intermediate in the synthesis of novel drug candidates.

Recent research has highlighted the potential of diethanolamine derivatives in several therapeutic areas:

- **Antimicrobial Agents:** Diethanolamine-based amino acid derivatives have been synthesized and show potential as antimicrobial agents, addressing the growing concern of antibiotic resistance.^[1]

- Immunostimulatory Agents: Diethanolamine-containing lipid A mimics have been developed as potential ligands for Toll-like receptor 4 (TLR4), playing a role in modulating the innate immune response.^{[2][3]} This has implications for the development of new vaccine adjuvants and immunotherapies.
- Anticancer Agents: Some studies have explored the anticancer activity of N-alkyldiethanolamine derivatives.^[13]

The synthesis of these bioactive molecules often involves multi-step processes where the diethanolamine core provides a versatile platform for introducing various functional groups to tune the molecule's pharmacological properties.



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